

# Tnik-IN-6: A Comparative Analysis of Kinase Inhibitor Specificity

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## Compound of Interest

Compound Name: Tnik-IN-6  
Cat. No.: B12382290

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This guide provides a detailed comparison of the kinase inhibitor **Tnik-IN-6** with other known inhibitors of Traf2- and Nck-interacting kinase (TNIK), a critical regulator in the Wnt signaling pathway. This document is intended for researchers, scientists, and drug development professionals, offering a comprehensive overview of **Tnik-IN-6**'s specificity, supported by available experimental data and methodologies.

## Introduction to Tnik-IN-6

**Tnik-IN-6** is a potent inhibitor of TNIK, a serine/threonine kinase implicated in various cellular processes, including cell proliferation, cytoskeletal organization, and signal transduction.<sup>[1][2]</sup> As a key component of the Wnt signaling pathway, TNIK represents a promising therapeutic target for various diseases, including colorectal cancer and idiopathic pulmonary fibrosis.<sup>[3][4]</sup> **Tnik-IN-6**, also identified as compound 9, belongs to a series of 4-phenyl-2-phenylaminopyridine based inhibitors.<sup>[6][7]</sup>

## Comparative Kinase Specificity

The therapeutic efficacy and safety of a kinase inhibitor are largely determined by its specificity. An ideal inhibitor will potently target the intended kinase with minimal off-target effects. The following tables summarize the available quantitative data on the specificity of **Tnik-IN-6** and other notable TNIK inhibitors.

While a comprehensive kinase panel screening for **Tnik-IN-6** is not publicly available, a closely related analog from the same chemical series, compound 3, has been shown to be highly selective for TNIK and MAP4K4, a kinase that shares 90% sequence identity with TNIK in its kinase domain.[6] This suggests a potentially high degree of selectivity for **Tnik-IN-6**.

| Inhibitor              | Target Kinase | IC50 / Ki                             | Notes                                                           |
|------------------------|---------------|---------------------------------------|-----------------------------------------------------------------|
| Tnik-IN-6 (Compound 9) | TNIK          | IC50: 0.93 $\mu$ M[1][2] / 8 nM[7][8] | A related analog is highly selective for TNIK and MAP4K4.[6]    |
| NCB-0846               | TNIK          | IC50: 21 nM[9][10]                    | Orally active Wnt inhibitor.[9][10]                             |
| KY-05009               | TNIK          | Ki: 100 nM[11][12]                    | ATP-competitive inhibitor.[11][12]                              |
| Mebendazole            | TNIK          | Kd: $\sim$ 1.0 $\mu$ M                | An approved anti-parasitic drug repurposed as a TNIK inhibitor. |

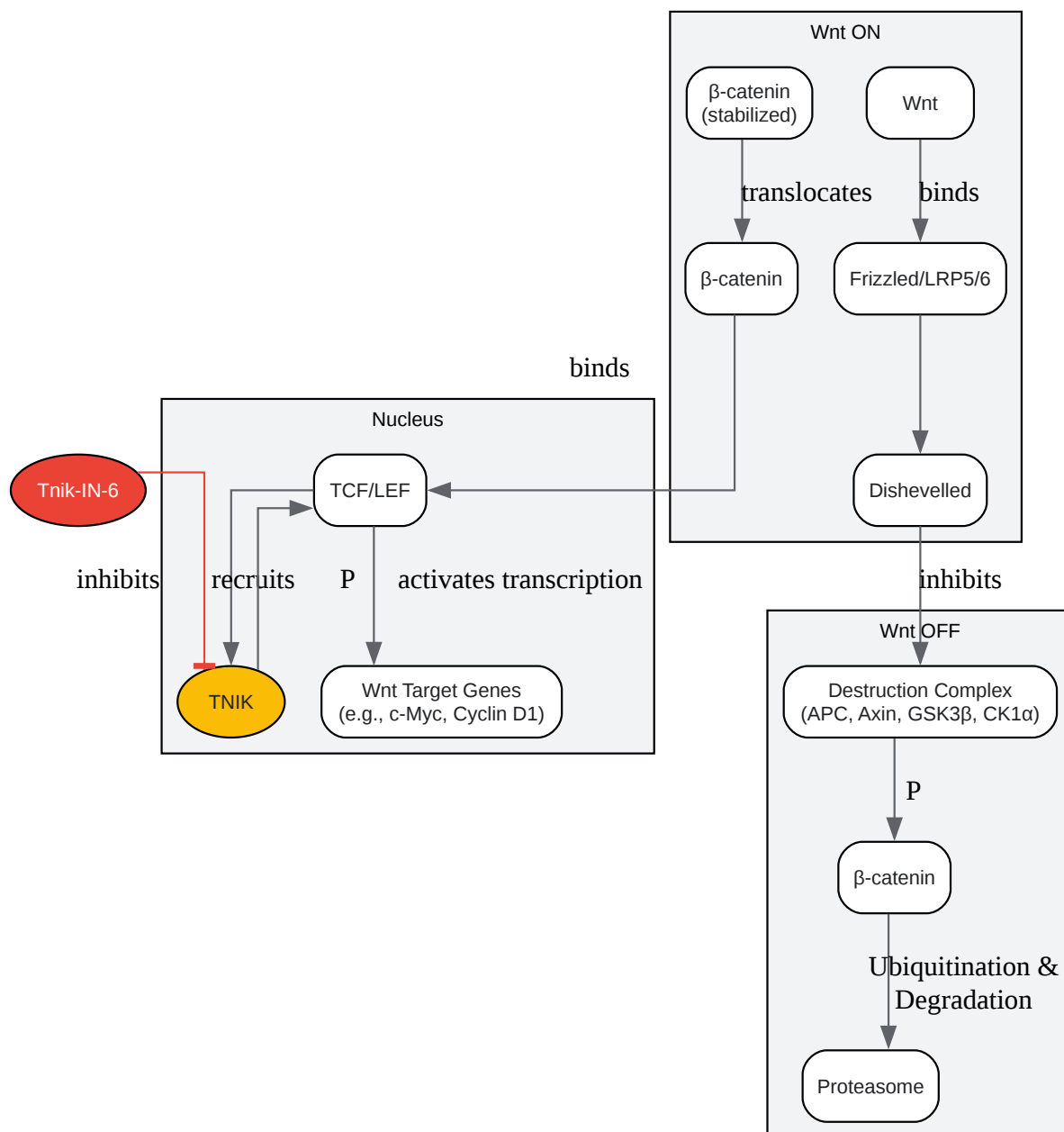
Table 1: Potency of Various Inhibitors Against TNIK. This table highlights the inhibitory concentration of **Tnik-IN-6** and its counterparts against their primary target, TNIK.

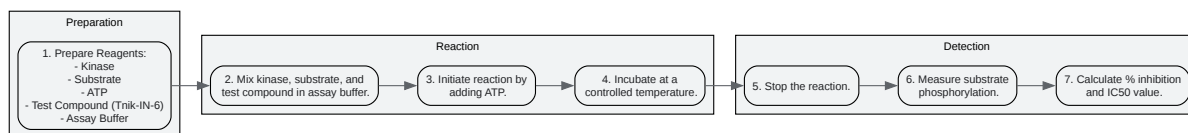
| Inhibitor   | Off-Target Kinases with >80% Inhibition at 100 nM                |
|-------------|------------------------------------------------------------------|
| NCB-0846    | FLT3, JAK3, PDGFR $\alpha$ , TrkA, Cdk2/CycA2, HGK[3][9][10][13] |
| KY-05009    | MLK1 (IC50: 18 nM)[14][15]                                       |
| Mebendazole | ABL1, MAPK1/ERK2, MAPK14 (p38 $\alpha$ ) (IC50: 104 nM)          |

Table 2: Off-Target Effects of Comparative Kinase Inhibitors. This table outlines the known off-target kinases for several TNIK inhibitors, providing a glimpse into their broader selectivity profiles. Data for **Tnik-IN-6** is not currently available in a similar format.

## Signaling Pathway Context

TNIK is a central node in the canonical Wnt signaling pathway. In the "off" state,  $\beta$ -catenin is phosphorylated by a destruction complex, leading to its ubiquitination and proteasomal degradation. Upon Wnt ligand binding to its receptor, this destruction complex is inhibited, allowing  $\beta$ -catenin to accumulate in the cytoplasm and translocate to the nucleus. There, it binds to TCF/LEF transcription factors, and recruits co-activators, including TNIK. TNIK then phosphorylates TCF4, leading to the transcription of Wnt target genes that drive cell proliferation.





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## References

- 1. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 2. [glpbio.com](https://glpbio.com) [glpbio.com]
- 3. TNIK inhibition abrogates colorectal cancer stemness - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [mdpi.com](https://mdpi.com) [mdpi.com]
- 5. Prognostic significance of Traf2- and Nck- interacting kinase (TNIK) in colorectal cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. [2024.sci-hub.se](https://2024.sci-hub.se) [2024.sci-hub.se]
- 7. [researchgate.net](https://researchgate.net) [researchgate.net]
- 8. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 9. [caymanchem.com](https://caymanchem.com) [caymanchem.com]
- 10. [selleckchem.com](https://selleckchem.com) [selleckchem.com]
- 11. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 12. [selleckchem.com](https://selleckchem.com) [selleckchem.com]
- 13. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]

- [14. A Novel Aminothiazole KY-05009 with Potential to Inhibit Traf2- and Nck-Interacting Kinase \(TNIK\) Attenuates TGF- \$\beta\$ 1-Mediated Epithelial-to-Mesenchymal Transition in Human Lung Adenocarcinoma A549 Cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. A Novel Aminothiazole KY-05009 with Potential to Inhibit Traf2- and Nck-Interacting Kinase \(TNIK\) Attenuates TGF- \$\beta\$ 1-Mediated Epithelial-to-Mesenchymal Transition in Human Lung Adenocarcinoma A549 Cells | PLOS One \[journals.plos.org\]](#)
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